

Extraction and purification techniques for 3-(2-Chlorophenyl)-2-hydroxypropanoic acid

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)-2-hydroxypropanoic acid

CAS No.: 133373-31-6

Cat. No.: B2424378

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An Application Guide for the Extraction and Purification of **3-(2-Chlorophenyl)-2-hydroxypropanoic acid**

Introduction

3-(2-Chlorophenyl)-2-hydroxypropanoic acid is a chiral carboxylic acid with a structure lending itself to applications as a key intermediate in the synthesis of pharmaceuticals and other bioactive molecules.^[1] As with many complex organic molecules destined for high-value applications, particularly in the pharmaceutical industry, achieving high levels of both chemical and enantiomeric purity is paramount. The presence of impurities, including starting materials, by-products, or the undesired enantiomer, can significantly impact the efficacy and safety of the final active pharmaceutical ingredient (API).^{[2][3]}

This document provides a comprehensive technical guide for researchers, chemists, and process development scientists on robust and scalable methods for the extraction and purification of **3-(2-Chlorophenyl)-2-hydroxypropanoic acid** from typical post-synthesis reaction mixtures. The methodologies are grounded in fundamental chemical principles and supported by established practices in the field, emphasizing not just the procedural steps but the rationale behind them to allow for effective troubleshooting and optimization.

Physicochemical Properties

A foundational understanding of the molecule's properties is essential for designing effective separation strategies. Key parameters for **3-(2-Chlorophenyl)-2-hydroxypropanoic acid** are summarized below. The predicted octanol-water partition coefficient (XlogP) of 1.8 suggests moderate hydrophobicity, making the compound amenable to extraction with a range of organic solvents.[4]

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₃	[4]
Molecular Weight	200.62 g/mol	[5]
Monoisotopic Mass	200.02402 Da	[4]
Predicted XlogP	1.8	[4]
Physical Form	Solid	[6]

Part 1: Extraction of Crude Product from Reaction Mixtures

The initial step following synthesis is the isolation of the crude product from the reaction medium, which may contain catalysts, unreacted starting materials, and by-products. Liquid-liquid extraction (LLE) is the primary technique employed, leveraging the acidic nature of the target molecule's carboxylic acid group.

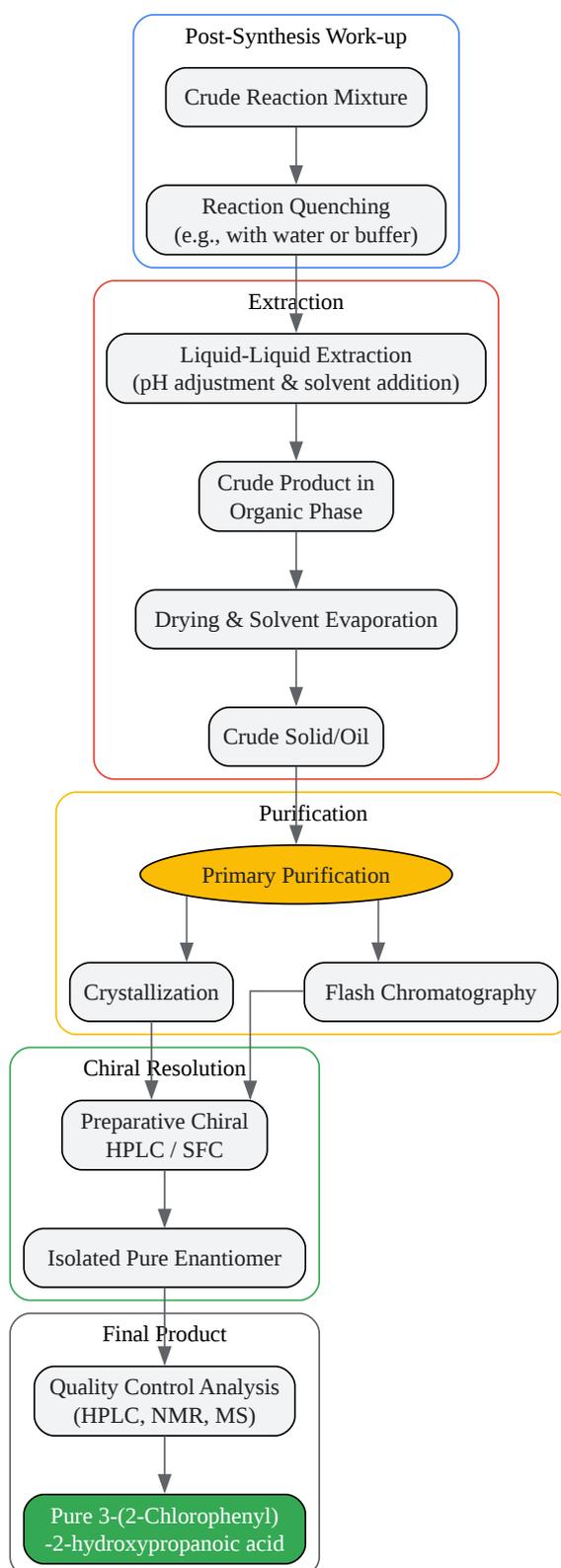
Core Principle: Acid-Base Extraction

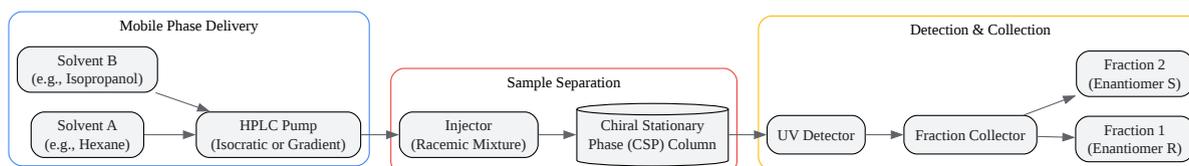
The carboxylic acid moiety of the target compound allows for its selective transfer between aqueous and organic phases by manipulating the pH.

- At Low pH (Acidic Conditions): The carboxylic acid group is protonated (-COOH), rendering the molecule neutral and more soluble in organic solvents like ethyl acetate or diethyl ether.
- At High pH (Basic Conditions): The carboxylic acid is deprotonated to its carboxylate salt (-COO⁻), making it ionic and preferentially soluble in the aqueous phase.

This pH-dependent solubility switch is exploited to separate the acidic product from neutral or basic impurities.

Workflow for Extraction and Purification





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